

Step-by-step guide for setting up a DIA-NN analysis

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Application Notes & Protocols

Topic: Step-by-Step Guide for Setting up a DIA-NN Analysis Audience: Researchers, scientists, and drug development professionals.

Abstract

Data-Independent Acquisition (DIA) mass spectrometry is a powerful technique for reproducible and comprehensive proteomic profiling. DIA-NN is an automated software suite that utilizes deep neural networks and advanced algorithms to process DIA proteomics data, enabling deep proteome coverage with high quantitative accuracy.[1][2] This document provides a detailed, step-by-step guide for setting up and performing a DIA-NN analysis, covering software installation, two primary analysis workflows (library-free and empirical library-based), and interpretation of the output data.

Prerequisites and Installation

Before beginning a DIA-NN analysis, ensure the following software and files are prepared.

Software Installation

For Windows:

• Download the DIA-NN installer (.msi file) from the official --INVALID-LINK--.[3]



- Run the installer. It is recommended to use the default installation folder.[3]
- Install the required dependencies:
 - Microsoft Visual C++ Redistributable for Visual Studio.[3]
 - .NET SDK (version 8.0.407 or later is recommended for full functionality with certain raw file formats).[3][4]

For Linux (Command-Line Only):

- Download and unpack the Linux .zip file from the GitHub repository.[3]
- Ensure your system has the necessary standard libraries.[3]

Vendor-Specific File Support:

- To process .wiff files (SCIEX) or other vendor formats directly, ProteoWizard must be installed.[3][5]
- After installing ProteoWizard, copy all .dll files containing 'Clearcore' or 'Sciex' in their names from the ProteoWizard installation directory to the DIA-NN installation directory.[3][5]

Required Input Files

- Raw Mass Spectrometry Data: DIA data files in formats such as .raw (Thermo), .d (Bruker),
 .wiff (Sciex), or the open .mzML format.[3]
- Protein Sequence Database (FASTA): A FASTA file containing the protein sequences of the
 organism(s) being studied.[3] For library-free analysis, this file should not contain decoy
 sequences, as DIA-NN will generate them internally.[6] A database with one protein per gene
 is often recommended.[7]
- (Optional) Spectral Library: If not using the library-free approach, a pre-existing spectral library is required. DIA-NN supports various formats, including .tsv, .csv, .sptxt, and .msp.[8]

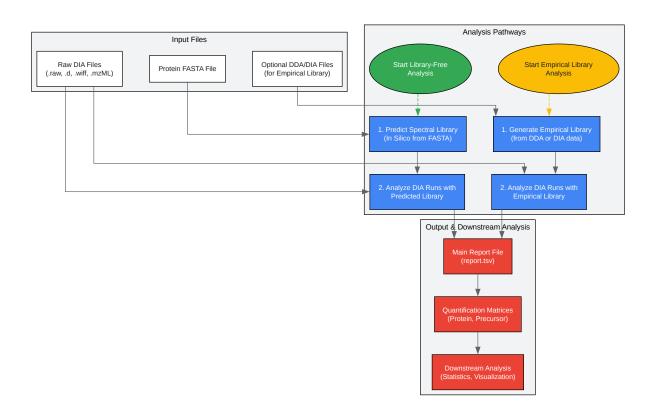
DIA-NN Analysis Workflows



DIA-NN offers two primary workflows for data analysis: a "library-free" approach that predicts a library from a FASTA file, and a traditional approach that uses an empirically generated spectral library.[1][3]

Diagram: DIA-NN Analysis Workflows





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